

2-Furanboronic Acid: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 2-Furanboronic acid

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This document provides a comprehensive overview of the safety data for **2-Furanboronic acid** (CAS No. 13331-23-2), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's potential hazards, handling procedures, and emergency responses.

Chemical Identification and Physical Properties

2-Furanboronic acid is a solid organic compound used in various chemical syntheses, most notably in Suzuki-Miyaura cross-coupling reactions.^[1] Accurate identification and knowledge of its physical properties are crucial for safe handling and storage.

Identifier	Value	Source
Chemical Name	2-Furanboronic acid	[2][3]
Synonyms	Furan-2-boronic acid, 2-Furylboronic acid, 2-Furanylboronic acid	[3][4]
CAS Number	13331-23-2	[2][4][5]
Molecular Formula	C ₄ H ₅ BO ₃	[3][4][5]
Molecular Weight	111.89 g/mol	[4][5]
Physical Form	Solid, powder to crystal	
Appearance	White to Yellow to Orange	
Melting Point	112 °C (decomposes)	[3][4]
Solubility	Slightly soluble in water. Soluble in Methanol.	
Storage Temperature	2-8 °C	[4]

Hazard Identification and GHS Classification

2-Furanboronic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2 / 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

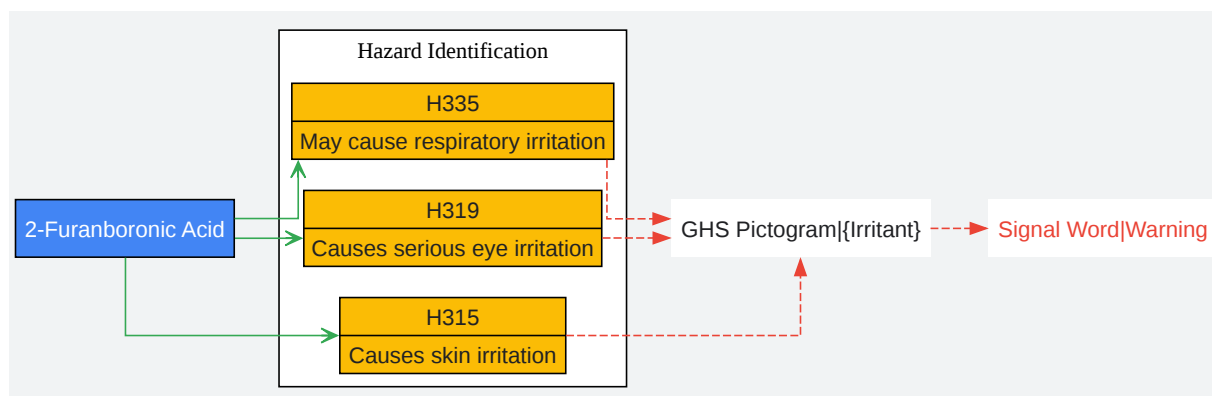
- Pictogram:
- Signal Word:Warning

Precautionary Statements:

A comprehensive list of precautionary statements is provided to ensure safe handling and response:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[6]
P264	Wash skin thoroughly after handling.[6]
P271	Use only outdoors or in a well-ventilated area.[7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
P319	Get medical help if you feel unwell.[7]
P332+P317	If skin irritation occurs: Get medical help.[7]
P362+P364	Take off contaminated clothing and wash it before reuse.[7]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[7]
P405	Store locked up.[6]
P501	Dispose of contents/container to an approved waste disposal plant.[7]

Below is a diagram illustrating the GHS hazard classification pathway for **2-Furanboronic acid**.



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GHS Hazard Classification for **2-Furanboronic Acid**

Toxicological Information

Most available safety data sheets indicate that comprehensive acute toxicity studies for **2-Furanboronic acid** have not been conducted. Therefore, specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are not available.[8] The toxicological properties have not been fully investigated.[2]

Toxicological Endpoint	Data
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitisation	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[8]
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

A study on various boron-containing acids suggested that most have low toxicity, with high doses (>100 mg/kg) required to induce notable toxic effects in mice.[9] However, this study did not specifically include **2-Furanboronic acid**.

Experimental Protocols for Hazard Assessment

While specific experimental reports for **2-Furanboronic acid** are not publicly available, the hazard classifications are typically determined using standardized methodologies, such as the OECD Test Guidelines. These protocols provide a framework for assessing the safety of chemical substances.

Acute Dermal Irritation (Based on OECD Test Guideline 404)

This test evaluates the potential of a substance to cause skin irritation.^[10] The methodology involves applying the substance to the skin of a laboratory animal (typically an albino rabbit) and observing the effects.^{[11][12]}

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used. The fur on the application area is clipped.^[12]
- **Substance Application:** A small amount (0.5 g for solids) of the test substance is applied to a small patch of skin (approx. 6 cm²).^[13] The site is covered with a gauze patch.
- **Exposure:** The exposure duration is typically 4 hours.^[13]
- **Observation:** After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).^[14]
- **Scoring:** The severity of the skin reactions is scored. If the effects are reversible within a 14-day observation period, the substance is classified as an irritant.^[13]

Acute Eye Irritation (Based on OECD Test Guideline 405)

This guideline is designed to assess a substance's potential to cause eye irritation or serious eye damage.^{[6][15]}

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits with no pre-existing eye defects are selected.^[16]
- **Substance Instillation:** A single dose of the substance is applied into the conjunctival sac of one eye. The other eye serves as a control.^[17]
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application.^[15] Observations may continue for up to 21 days to assess reversibility.^[15]

- Scoring: Effects on the cornea (opacity), iris, and conjunctiva (redness, swelling) are scored. The scores determine the irritation classification.[\[17\]](#)

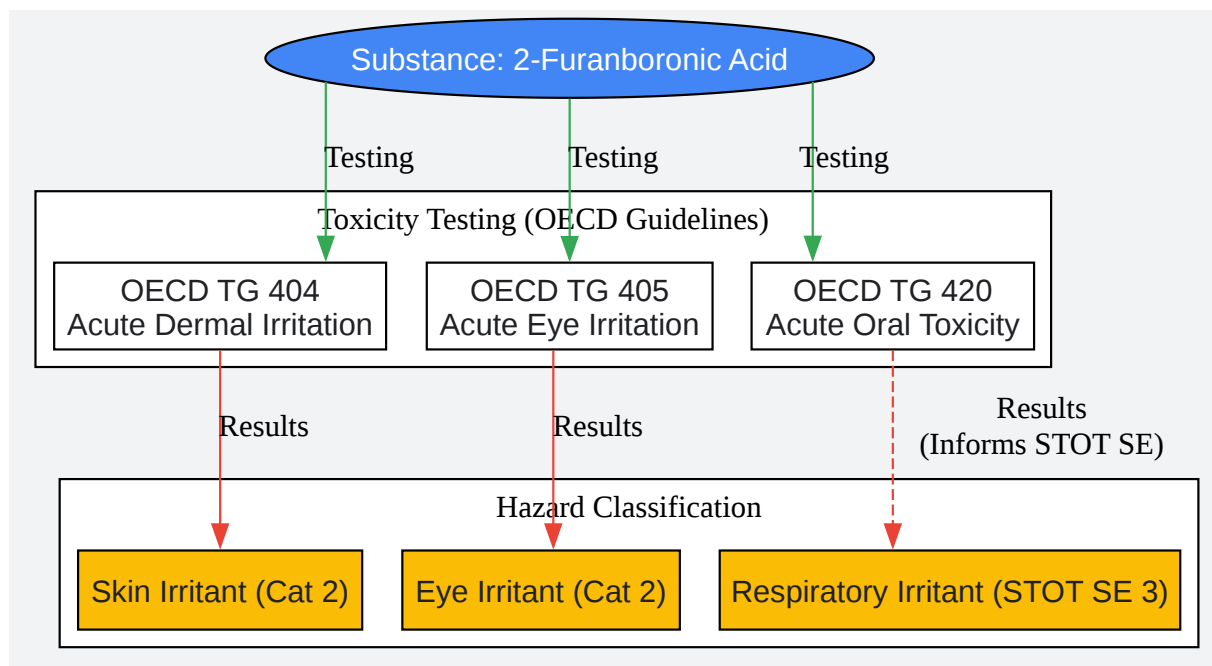
Acute Oral Toxicity (Based on OECD Test Guideline 420)

The Fixed Dose Procedure is used to assess the acute oral toxicity of a substance.[\[18\]](#) It aims to identify a dose that causes evident toxicity without mortality.[\[18\]](#)

Methodology:

- Animal Selection: Typically, female rats are used.[\[19\]](#) They are fasted before dosing.[\[18\]](#)
- Dosing: The substance is administered in a single oral dose via gavage.[\[18\]](#) The study starts with a dose expected to produce some toxicity, using fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[\[18\]](#)
- Sighting Study: A preliminary "sighting study" is conducted to determine the appropriate starting dose for the main study.[\[19\]](#)
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.[\[7\]](#) Body weight is also monitored.[\[18\]](#)
- Classification: The results allow the substance to be classified according to the GHS for acute toxicity.[\[18\]](#)[\[20\]](#)

The workflow for these experimental assessments is visualized below.



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General Experimental Workflow for Hazard Assessment

Safe Handling and Personal Protective Equipment (PPE)

Given the identified hazards, strict adherence to safe handling practices and the use of appropriate personal protective equipment are mandatory to minimize exposure.

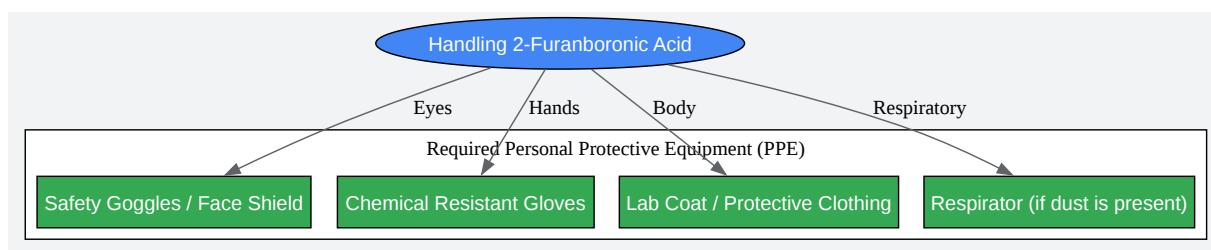
Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust formation.[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH/MSHA-approved respirator (such as a type N95 dust mask).[1]

The following diagram outlines the required PPE for handling **2-Furanboronic acid**.



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Mandatory PPE for Safe Handling

Storage and Stability

Proper storage is essential to maintain the integrity of **2-Furanboronic acid** and prevent hazardous reactions.

- Storage Conditions: Store in a cool, dry, and well-ventilated place. The recommended storage temperature is between 2-8°C.[6] Keep the container tightly closed. It is also advised to handle and store under an inert gas as the material can be air sensitive.
- Stability: The compound is stable under normal, recommended storage conditions.[2]

- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and strong bases.
[2][8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon monoxide, carbon dioxide, and oxides of boron.[2][8]

First-Aid and Emergency Procedures

In case of accidental exposure, immediate action is critical.

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[2][10]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if skin irritation occurs or persists.[10]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[10]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear.[2]

Ecological and Disposal Considerations

- Ecotoxicity: There is no specific data available on the ecotoxicity of **2-Furanboronic acid**. It is advised not to empty the substance into drains.[2]
- Disposal: Disposal of this chemical must be in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2] Contact a licensed professional waste disposal service to dispose of this material.

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